

3-ethoxypropanal CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-ETHOXYPROPANAL

Cat. No.: B1330410

[Get Quote](#)

An In-depth Technical Guide to 3-Ethoxypropanal

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxypropanal, also known by its synonym 3-ethoxypropionaldehyde, is an organic chemical compound classified as an aldehyde and an ether. Its chemical structure, featuring both a reactive aldehyde group and a stable ether linkage, makes it a potentially useful intermediate and building block in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, a plausible synthetic approach, and its potential applications in research and development, particularly within the pharmaceutical and chemical industries.

Core Chemical Information

The fundamental identifiers and properties of **3-ethoxypropanal** are summarized below.

Property	Value	Reference
CAS Number	2806-85-1	[1]
Molecular Formula	C5H10O2	[1]
Molecular Weight	102.13 g/mol	[2]
IUPAC Name	3-ethoxypropanal	[3]
Synonyms	3-Ethoxypropionaldehyde, beta-Ethoxypropionaldehyde	[3][4]
Appearance	Colorless liquid (inferred from related compounds)	
Boiling Point	Not precisely determined, though related compounds have boiling points in the range of 160-161 °C	[5]
Solubility	Expected to be soluble in water	[4]

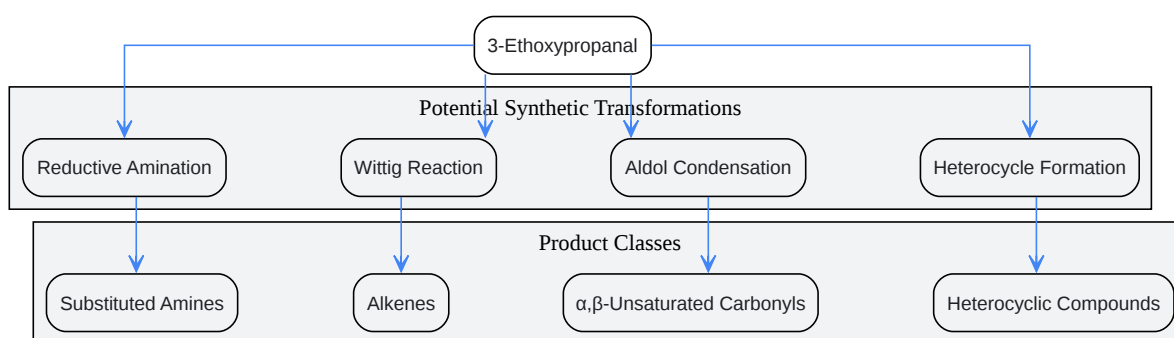
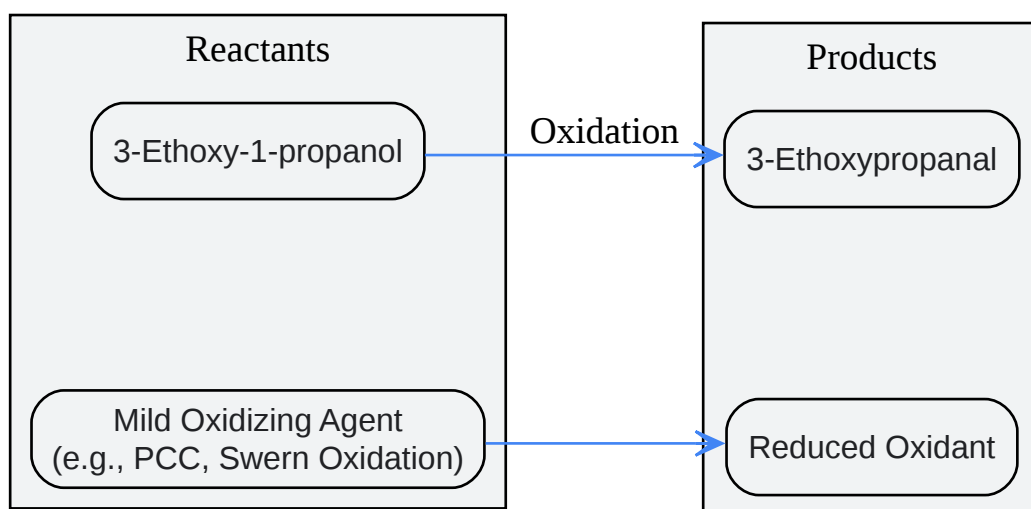
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-ethoxypropanal** are not extensively documented in readily available literature, a common and logical method for its preparation is through the oxidation of the corresponding primary alcohol, 3-ethoxy-1-propanol. [6]

Plausible Synthetic Route: Oxidation of 3-Ethoxy-1-propanol

This method involves the conversion of the primary alcohol group of 3-ethoxy-1-propanol into an aldehyde. Various oxidizing agents can be employed for this transformation. A mild oxidizing agent is preferable to prevent over-oxidation to the carboxylic acid.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-ethoxypropanal [webbook.nist.gov]

- 2. 3-Ethoxypropanal (CAS 2806-85-1) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. Propanal, 3-ethoxy- | C₅H₁₀O₂ | CID 17755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-ethoxypropanal, 2806-85-1 [thegoodscentscompany.com]
- 5. 3-Ethoxy-1-propanol – Wikipedia [de.wikipedia.org]
- 6. 3-Ethoxy-1-propanol | C₅H₁₂O₂ | CID 8109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-ethoxypropanal CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330410#3-ethoxypropanal-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com